

Personal protective equipment for handling JNJ-54717793

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Compound of Interest

Compound Name: JNJ-54717793

Cat. No.: B8726860

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Essential Safety and Handling Guide for JNJ-54717793

Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-54717793** is not publicly available. The following guidance is based on general safety protocols for handling potent, powdered research compounds and should be supplemented by a thorough risk assessment by qualified personnel before commencing any work. Always adhere to your institution's safety guidelines.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-54717793**. It outlines necessary personal protective equipment (PPE), operational procedures for safe handling and storage, and general disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Given the potent nature of **JNJ-54717793** as a selective orexin-1 receptor antagonist, a comprehensive approach to personal protection is critical to prevent accidental exposure.

Minimum Recommended PPE:

- **Gloves:** Double-gloving with nitrile gloves is recommended.
- **Eye Protection:** Safety glasses with side shields are the minimum requirement. For procedures with a higher risk of splashes, chemical splash goggles and a face shield should

be used.

- Lab Coat: A fully buttoned laboratory coat is mandatory.
- Footwear: Closed-toe shoes must be worn at all times in the laboratory.

For Weighing and Handling of Powder:

- Respiratory Protection: A NIOSH-approved respirator (e.g., N95 for powders) is essential to prevent inhalation of fine particles.
- Gown: A disposable gown with tight-fitting cuffs should be worn over the lab coat.

Operational and Disposal Plans

1. Designated Handling Area: All work with **JNJ-54717793** powder should be conducted in a designated area, such as a certified chemical fume hood, a powder-containment hood, or a glove box, to minimize the risk of inhalation and contamination.

2. Weighing and Transfer:

- Handle the smallest amount of the compound necessary for the experiment.
- To minimize dust generation, employ wet-handling techniques, such as gently dampening the powder with a suitable solvent if appropriate for the procedure.
- Use dedicated spatulas and weighing papers.

3. Solution Preparation:

- When preparing solutions, add the compound to the solvent slowly to avoid splashing.
- All solution preparation should be performed within a certified chemical fume hood.

4. Storage:

- Store **JNJ-54717793** powder in a tightly sealed container in a cool, dry, and well-ventilated area.

- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.
- Follow the specific storage temperature guidelines provided by the supplier.^[1]

5. Spill and Decontamination:

- Have a spill kit readily available.
- In case of a spill, evacuate the area and follow your institution's spill cleanup procedures for potent compounds.
- Decontaminate all surfaces and equipment with an appropriate solvent or cleaning agent after use.

6. Disposal:

- Dispose of all waste, including empty containers, contaminated PPE, and unused compound, as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C22H18F4N6O	N/A
Molecular Weight	458.41 g/mol	N/A
CAS Number	1628843-99-1	N/A
Purity	98.06%	[1]
Ki for hOX1R	16 nM	[1]
Ki for hOX2R	700 nM	[1]
Plasma EC50	85 ng/mL	[1]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	N/A
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	
Solubility in DMSO	≥ 6 mg/mL	N/A

Experimental Protocols

Preparation of a 6 mg/mL Solution (Example 1):

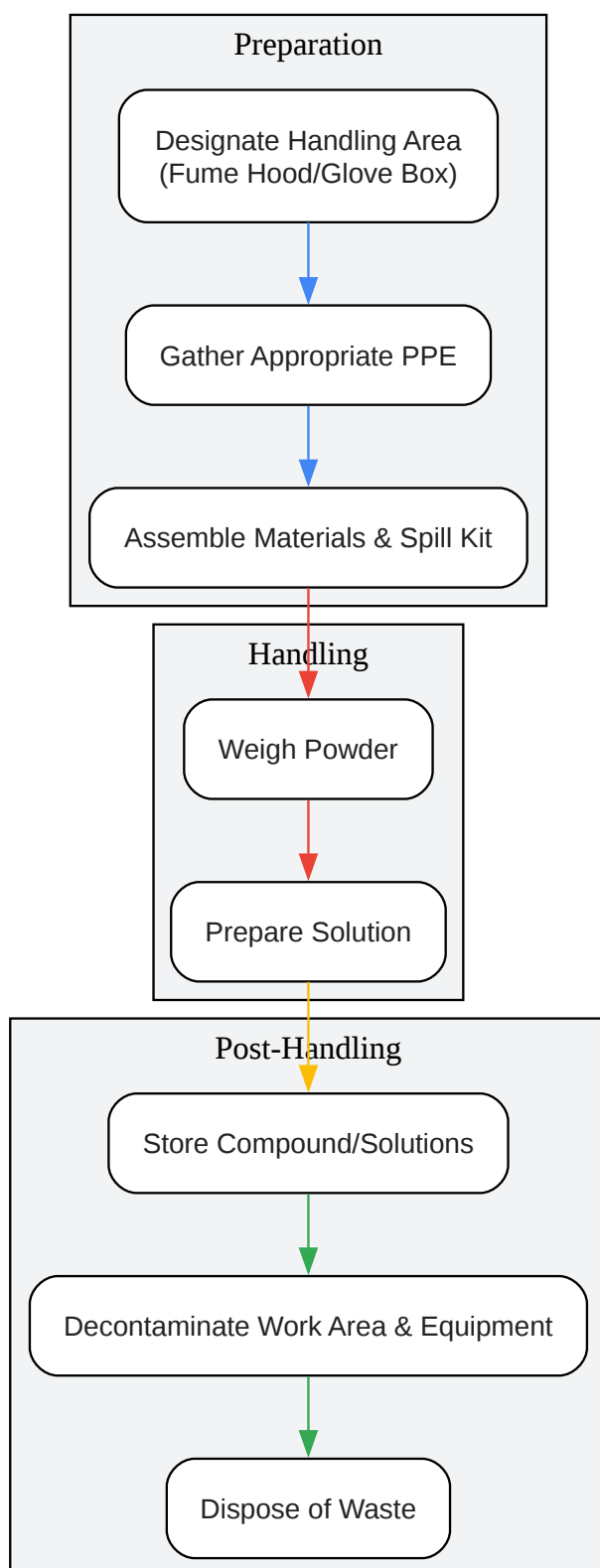
- Prepare a 60.0 mg/mL stock solution of **JNJ-54717793** in DMSO.
- To prepare a 1 mL working solution, take 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix thoroughly.
- Add 450 µL of Saline to bring the final volume to 1 mL.

Preparation of a 6 mg/mL Solution (Example 2):

- Prepare a 60.0 mg/mL stock solution of **JNJ-54717793** in DMSO.

- To prepare a 1 mL working solution, take 100 μ L of the DMSO stock solution.
- Add 900 μ L of 20% SBE- β -CD in Saline and mix thoroughly.

Safe Handling Workflow for JNJ-54717793



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Caption: Workflow for the safe handling of **JNJ-54717793** from preparation to disposal.

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References

- 1. mynewlab.com [mynewlab.com]
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